

Essential Safety and Logistical Information for Handling UniPR505

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Compound of Interest

Compound Name: UniPR505

Cat. No.: B12419210

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Disclaimer: A specific Safety Data Sheet (SDS) for **UniPR505** could not be located. The following guidance is based on general laboratory safety protocols for handling research-grade chemical compounds of unknown toxicity and information available for the class of EphA2 antagonists. It is imperative to treat **UniPR505** as a potentially hazardous substance and to exercise caution. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **UniPR505**. The content herein outlines operational and disposal plans to ensure the safe handling of this compound.

Quantitative Data Summary

The following table summarizes the available quantitative data for **UniPR505**.

Property	Value
Chemical Name	UniPR505
Molecular Formula	C ₃₉ H ₅₇ N ₃ O ₅
Molecular Weight	647.89 g/mol
Appearance	Solid
Purity	>98%
Storage Temperature	-20°C
Solubility	Soluble in DMSO
Hazard Class	Not classified; handle as potentially hazardous
Personal Protective Equipment (PPE)	See Protocol Below
Disposal	Via licensed chemical waste disposal contractor

Experimental Protocol: Safe Handling of UniPR505

This protocol details the step-by-step methodology for the safe handling of **UniPR505** in a laboratory setting.

1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with solid **UniPR505** and its solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Change gloves immediately if contaminated.
- Body Protection: A fully buttoned laboratory coat is required.

2. Handling Procedures

- Weighing: If handling the solid compound, weigh it out within the chemical fume hood. Avoid creating dust.
- Solution Preparation: When preparing solutions (e.g., in DMSO), add the solvent to the solid **UniPR505** slowly to prevent splashing.
- General Handling: Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

3. Spill and Emergency Procedures

- Minor Spills:
 - Alert others in the area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the contaminated absorbent material into a sealed, labeled waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Notify your supervisor and institutional EHS.
 - Prevent entry to the area until it has been decontaminated by trained personnel.
- First Aid:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

4. Storage

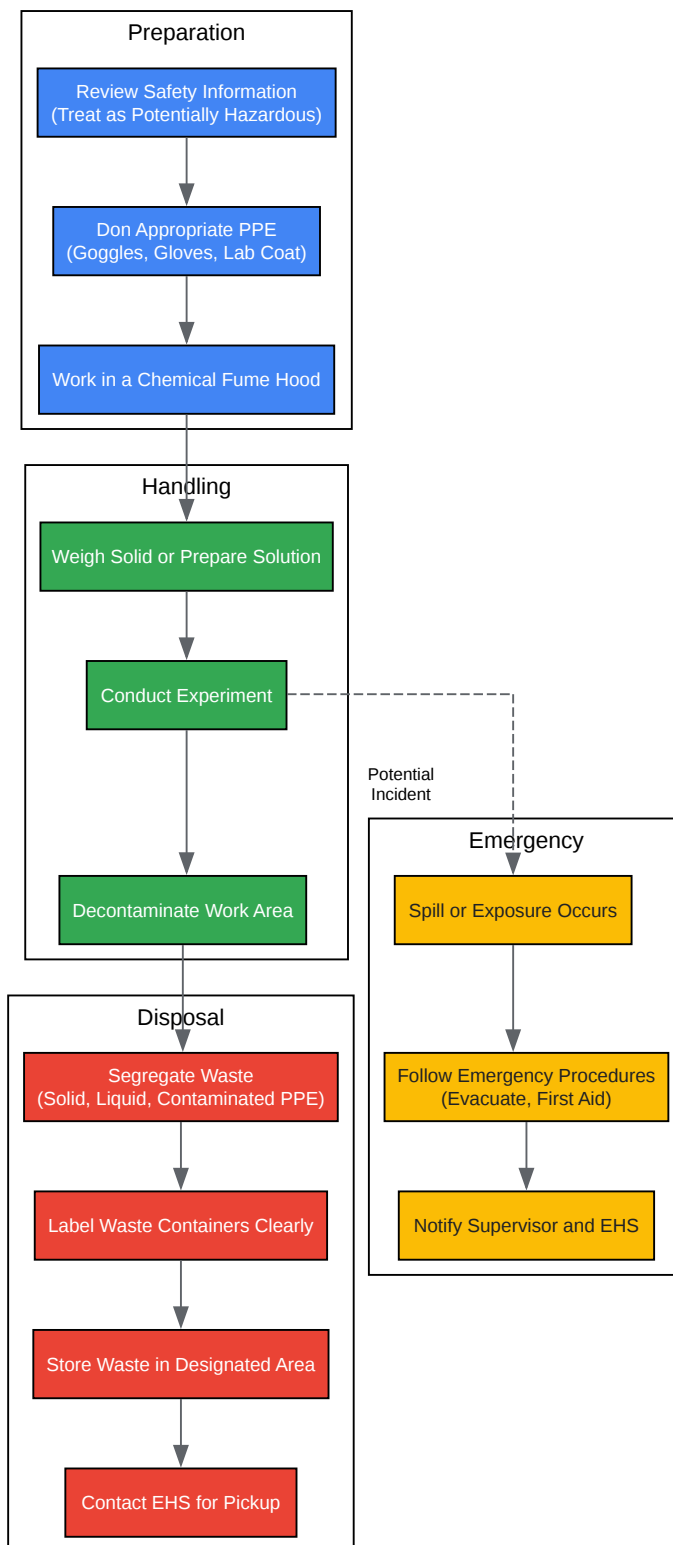
- Store **UniPR505** in a tightly sealed container in a cool, dry, and well-ventilated area at -20°C.
- Keep away from incompatible materials.

5. Disposal Plan

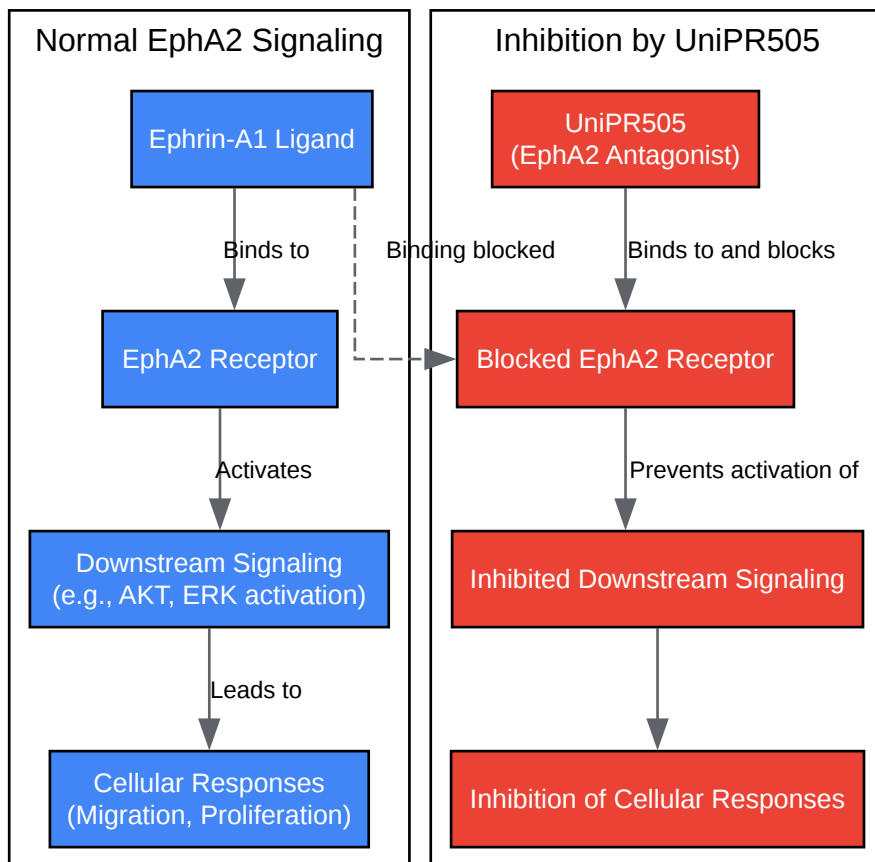
- Waste Identification: All materials contaminated with **UniPR505**, including unused compound, solutions, and disposables (e.g., pipette tips, tubes, gloves), must be considered chemical waste.
- Waste Segregation:
 - Collect solid waste in a designated, sealed, and clearly labeled container for "**UniPR505** Waste."
 - Collect liquid waste (e.g., solutions in DMSO) in a separate, sealed, and labeled container. Do not mix with other waste streams unless compatibility is known.[\[1\]](#)
- Container Management: Keep waste containers closed when not in use and store them in a designated, secure area.
- Final Disposal: Arrange for the disposal of all **UniPR505** waste through your institution's EHS department or a licensed chemical waste disposal contractor.[\[1\]](#) Do not dispose of **UniPR505** down the drain.

Mandatory Visualizations

UniPR505 Handling and Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **UniPR505**.

Mechanism of EphA2 Antagonism



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Caption: **UniPR505** acts as an antagonist to the EphA2 receptor.

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References

- 1. benchchem.com [benchchem.com]
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